

fundamental properties of Barium hydrogen phosphate

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Compound of Interest

Compound Name: *Barium hydrogen phosphate*

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An In-depth Technical Guide on the Fundamental Properties of **Barium Hydrogen Phosphate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium hydrogen phosphate (BaHPO_4) is an inorganic salt that has garnered interest in various scientific and industrial fields. Its properties make it a valuable material in the production of specialty ceramics, phosphors, and flame retardants.^{[1][2]} For professionals in drug development and biomaterials, understanding the fundamental characteristics of inorganic phosphates is crucial for the innovation of new materials, for instance, in the field of bone cements and biocompatible ceramics. This guide provides a comprehensive overview of the core properties of **barium hydrogen phosphate**, detailed experimental protocols for its synthesis and analysis, and a discussion of its relevance in materials science and biomaterial applications.

Chemical and Physical Properties

Barium hydrogen phosphate is a white crystalline powder.^[1] There has been some confusion in literature regarding its chemical formula and CAS number. For clarity, this document focuses on **Barium Hydrogen Phosphate** (BaHPO_4), also known as dibasic barium phosphate, which corresponds to CAS Number 10048-98-3.^{[1][3][4]} This should not be confused with barium dihydrogen phosphate, $\text{Ba}(\text{H}_2\text{PO}_4)_2$, which has a different CAS number (13466-20-1).^[5]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **barium hydrogen phosphate**.

Property	Value	Reference
Chemical Formula	BaHPO ₄	[6][3]
CAS Number	10048-98-3	[1][6]
Molar Mass	233.31 g/mol	[1][6]
Appearance	White crystalline powder	[1]
Density	4.16 - 4.295 g/cm ³	[1]
Melting Point	410 °C (decomposes)	[1]
Solubility in Water	Insoluble	[1][2]
Solubility in Acids	Soluble in dilute HCl and HNO ₃	[1]
Solubility Product (Ksp)	pKsp: 6.49	[1]
Crystal System	Orthorhombic	[7]

Crystal Structure

Barium hydrogen phosphate crystallizes in the orthorhombic system. The structure consists of Ba²⁺ cations and HPO₄²⁻ anions.

Experimental Protocols

Synthesis of Barium Hydrogen Phosphate via Precipitation

This protocol describes a common method for synthesizing BaHPO₄ powder.

4.1.1 Materials and Reagents

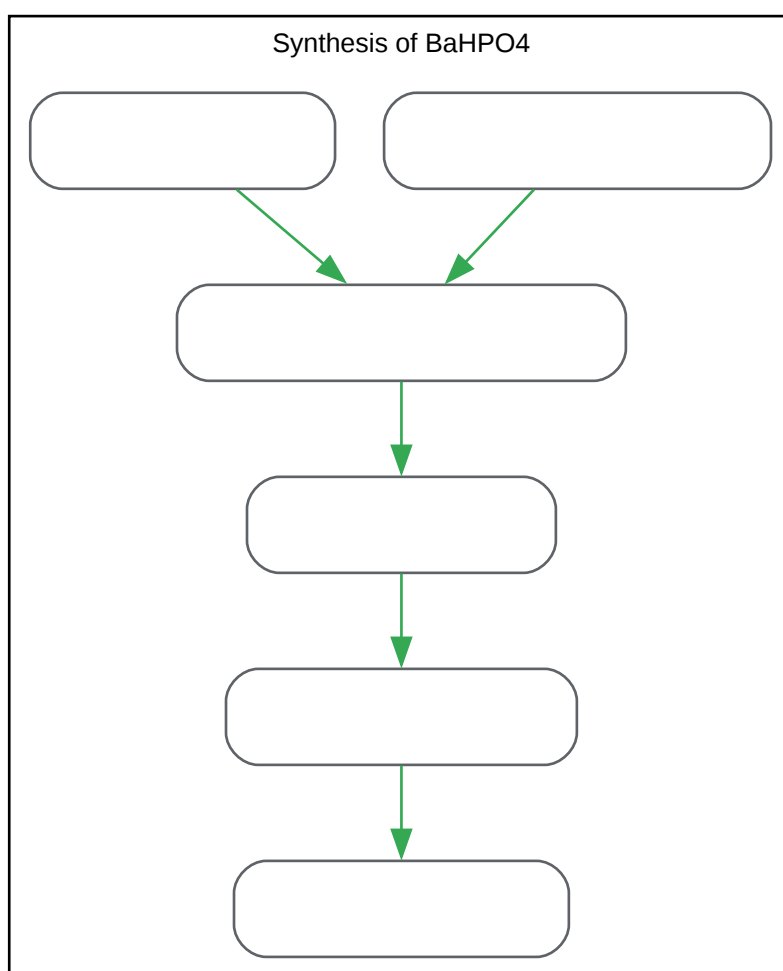
- Barium chloride (BaCl_2) or Barium nitrate ($\text{Ba}(\text{NO}_3)_2$)
- Di-ammonium hydrogen phosphate ($(\text{NH}_4)_2\text{HPO}_4$) or Sodium dihydrogen phosphate (NaH_2PO_4)
- Ammonium hydroxide (NH_4OH) or Sodium hydroxide (NaOH) for pH adjustment
- Deionized water
- Beakers, magnetic stirrer, pH meter, filtration apparatus (e.g., Büchner funnel), drying oven.

4.1.2 Step-by-Step Procedure

- Prepare Reactant Solutions:
 - Prepare a solution of a soluble barium salt (e.g., 0.5 M BaCl_2).
 - Prepare a solution of a phosphate source (e.g., 0.5 M $(\text{NH}_4)_2\text{HPO}_4$).
- Precipitation:
 - Place the barium salt solution in a beaker on a magnetic stirrer and begin stirring.
 - Slowly add the phosphate solution dropwise to the barium salt solution. A white precipitate of BaHPO_4 will form immediately.
 - Continuously monitor the pH of the mixture. Adjust the pH to a value between 7 and 9 using NH_4OH or NaOH to ensure the formation of the hydrogen phosphate species.
- Aging the Precipitate:
 - After the addition is complete, continue stirring the suspension for a period of 2 to 24 hours at room temperature. This aging process allows for the crystal size and morphology to stabilize.
- Isolation and Purification:
 - Separate the precipitate from the solution by filtration using a Büchner funnel.

- Wash the collected precipitate several times with deionized water to remove any unreacted ions.
- Finally, wash the precipitate with ethanol to facilitate drying.
- Drying:
 - Dry the purified BaHPO_4 powder in an oven at a temperature between 60-80 °C for 24 hours.

4.1.3 Workflow Diagram



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Workflow for the precipitation synthesis of BaHPO_4 .

Characterization Techniques

4.2.1 X-Ray Diffraction (XRD)

XRD is used to confirm the crystalline phase and purity of the synthesized BaHPO_4 .

- **Sample Preparation:** The dried BaHPO_4 powder is finely ground using an agate mortar and pestle to ensure random orientation of the crystallites. The powder is then mounted onto a sample holder.
- **Instrument Parameters (Typical):**
 - Radiation: Cu $K\alpha$ ($\lambda = 1.5418 \text{ \AA}$)
 - Voltage and Current: 40 kV and 30-40 mA
 - 2θ Scan Range: 10° to 80°
 - Scan Speed: $1\text{-}2^\circ/\text{min}$
 - Step Size: 0.02°
- **Data Analysis:** The resulting diffraction pattern is compared with standard reference patterns from the JCPDS-ICDD database to identify the BaHPO_4 phase and any potential impurities.

4.2.2 Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is employed to identify the functional groups present in the sample.

- **Sample Preparation (KBr Pellet Method):**
 - Thoroughly dry both the BaHPO_4 sample and potassium bromide (KBr) powder to remove any moisture.
 - Mix approximately 1-2 mg of the BaHPO_4 sample with 100-200 mg of KBr powder in an agate mortar.
 - Grind the mixture to a very fine powder.

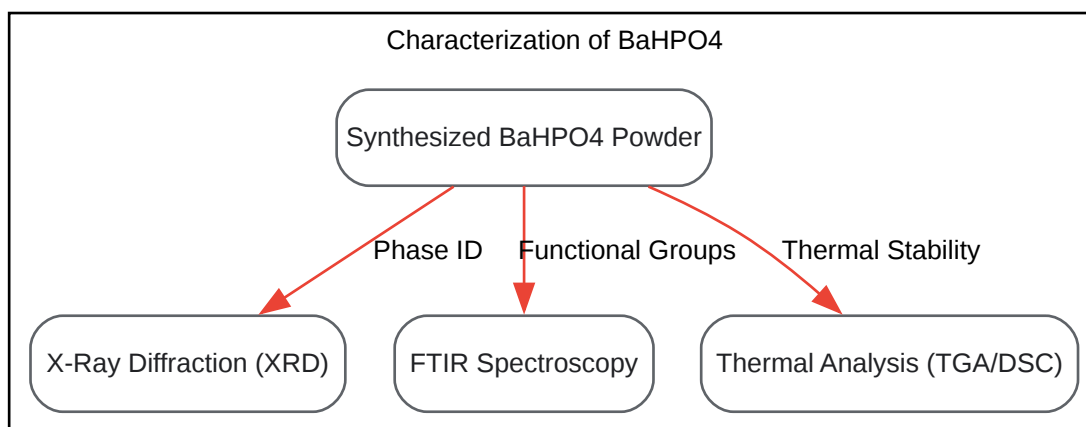
- Place the mixture in a pellet die and press it under high pressure to form a thin, transparent pellet.
- Data Acquisition: The KBr pellet is placed in the sample holder of the FTIR spectrometer, and the spectrum is typically recorded in the range of 4000 to 400 cm^{-1} .
- Expected Vibrational Modes for BaHPO_4 :
 - $\sim 2700 \text{ cm}^{-1}$ and $\sim 2386 \text{ cm}^{-1}$: Strong bands corresponding to O-H stretching vibrations.[8]
 - $\sim 1266 \text{ cm}^{-1}$: P-O-H in-plane deformation.[8]
 - $\sim 940 \text{ cm}^{-1}$: P-O-H out-of-plane deformation.[8]
 - $\sim 590 \text{ cm}^{-1}$ and $\sim 525 \text{ cm}^{-1}$: Weak bands associated with O-P-O bending modes.[8]

4.2.3 Thermal Analysis (TGA/DSC)

Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) are used to study the thermal stability and decomposition of BaHPO_4 .

- Experimental Conditions (Typical):
 - Sample Mass: 5-10 mg in an alumina or platinum crucible.
 - Heating Rate: 10 $^{\circ}\text{C}/\text{min}$.
 - Atmosphere: Nitrogen or air, with a flow rate of 20-50 mL/min.
 - Temperature Range: Room temperature to 1000 $^{\circ}\text{C}$.
- Expected Behavior: BaHPO_4 is anhydrous at room temperature and decomposes at temperatures above 370 $^{\circ}\text{C}$ in an endothermic process to form barium pyrophosphate ($\text{Ba}_2\text{P}_2\text{O}_7$) and water.[8] The decomposition is typically complete by 430 $^{\circ}\text{C}$. [8]

4.2.4 Characterization Workflow Diagram

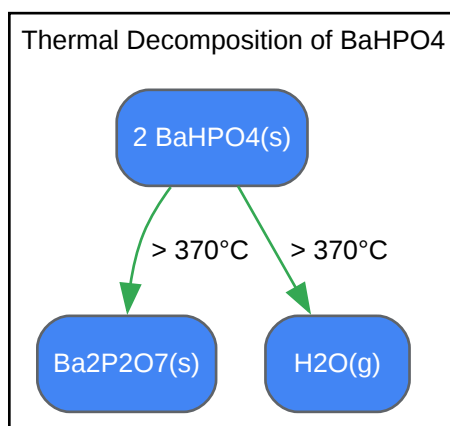


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Workflow for the characterization of BaHPO₄.

Thermal Decomposition Pathway

The thermal decomposition of **barium hydrogen phosphate** follows a well-defined pathway.



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Thermal decomposition pathway of **barium hydrogen phosphate**.

Relevance to Drug Development and Biomaterials

While **barium hydrogen phosphate** does not have direct applications as an active pharmaceutical ingredient, its properties and those of related barium-containing ceramics are of interest in the broader field of drug development and biomaterials.

- **Biocompatibility:** Studies on barium-containing calcium phosphate cements have indicated that they can be biocompatible and osteoconductive.[9][10][11] There is evidence that these materials do not cause significant inflammation or fibrous tissue formation when implanted.[9]
- **Bone Cements:** Calcium phosphate cements are widely used in orthopedics for bone repair.[12][13][14][15] The incorporation of ions like barium can modify the properties of these cements, such as their radiopacity, setting times, and mechanical strength.[9][12] Barium sulfate is a known radiopacifier used in some bone cement formulations.[9]
- **Piezoelectric Properties:** Barium-containing ceramics, such as barium titanate, are known for their piezoelectric properties.[10][11] When combined with biocompatible phosphates like hydroxyapatite, these materials can create scaffolds that generate electrical stimulation under mechanical load, potentially promoting bone regeneration.[16]

The use of **barium hydrogen phosphate** specifically as a pharmaceutical excipient is not well-documented. However, the insolubility and thermal stability of such inorganic phosphates could theoretically make them suitable for certain formulation challenges, although extensive toxicological and compatibility studies would be required.

Conclusion

Barium hydrogen phosphate is a well-characterized inorganic compound with established applications in material science. Its synthesis via precipitation is straightforward, and its properties can be reliably assessed using standard analytical techniques. For the drug development and biomaterials community, while not a direct therapeutic agent, the study of barium phosphates contributes to the broader understanding of how inorganic materials can be tailored for applications such as biocompatible ceramics and advanced bone cements. Further research into the biocompatibility and long-term stability of barium-doped phosphate materials will be crucial in determining their future role in medical applications.

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